

The Environmental Fate and Biodegradability of 2-sec-Butylcyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Butylcyclohexanone

Cat. No.: B1265551

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Introduction

2-sec-Butylcyclohexanone (CAS No. 14765-30-1), a colorless, viscous liquid with a characteristic woody and camphoraceous odor, is a significant component in the fragrance and flavor industries.^[1] Its use in a variety of consumer products necessitates a thorough understanding of its environmental fate and biodegradability to ensure its safe and sustainable application. This technical guide provides an in-depth analysis of the available scientific data on the environmental persistence, bioaccumulation, and degradation of 2-sec-butylcyclohexanone.

Physicochemical Properties

The environmental distribution and behavior of a chemical are fundamentally governed by its physicochemical properties. A summary of the key properties of 2-sec-butylcyclohexanone is presented in Table 1. These properties suggest a moderate potential for partitioning into organic matter and a low to moderate water solubility.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O	[1]
Molecular Weight	154.25 g/mol	[1]
Boiling Point	76-78 °C @ 8 mm Hg	[1]
Density	0.911-0.917 g/mL	[1]
Water Solubility	566 mg/L @ 20 °C	[1]
log Kow (Octanol-Water Partition Coefficient)	2.8	[1]

Environmental Fate

The environmental fate of 2-sec-butylcyclohexanone is determined by a combination of transport and transformation processes, including biodegradation, hydrolysis, photolysis, and partitioning into different environmental compartments.

Biodegradability

The biodegradability of 2-sec-butylcyclohexanone has been assessed in several studies following standardized OECD guidelines. The results, summarized in Table 2, indicate that while the compound is not readily biodegradable under stringent test conditions, it demonstrates significant inherent biodegradability.

Test Guideline	Test Type	Result	Conclusion	Source(s)
OECD 301F	Ready Biodegradability (Manometric Respirometry)	60% degradation after 28 days	Not readily biodegradable, but shows potential for degradation.	[1]
OECD 301C	Ready Biodegradability (Modified MITI Test I)	No biodegradation observed	Not readily biodegradable under these specific test conditions.	[1]
OECD 302C	Inherent Biodegradability (Modified MITI Test II)	84% degradation after 28 days	Inherently biodegradable.	[1]

The conflicting results between the OECD 301F and 301C tests highlight the sensitivity of ready biodegradability tests to the specific inoculum and test conditions. However, the high level of degradation observed in the inherent biodegradability test (OECD 302C) suggests that 2-sec-butylcyclohexanone is unlikely to persist in environments with adapted microbial populations.[1]

Bioaccumulation

The potential for a chemical to bioaccumulate in organisms is often estimated by its octanol-water partition coefficient (log Kow). With a log Kow of 2.8, 2-sec-butylcyclohexanone has a moderate potential for bioaccumulation.[1] A screening-level bioconcentration factor (BCF) has been estimated to be 40.64 L/kg, which is below the general threshold of concern for bioaccumulation. Further experimental studies would be beneficial to definitively determine its bioaccumulation potential.

Mobility in Soil

The mobility of a chemical in soil is largely determined by its adsorption to soil organic carbon and clay particles. The soil adsorption coefficient (Koc) is a key parameter for assessing this

mobility. While no experimental Koc value for 2-sec-butylcyclohexanone has been identified in the reviewed literature, its log Kow of 2.8 can be used to estimate a Koc value. Generally, a higher log Kow corresponds to a higher Koc and lower mobility in soil. Based on its log Kow, 2-sec-butylcyclohexanone is expected to have moderate adsorption to soil and, therefore, limited mobility.

Hydrolysis and Photolysis

Information on the abiotic degradation of 2-sec-butylcyclohexanone through hydrolysis and photolysis is limited. As a ketone, it is not expected to undergo significant hydrolysis under typical environmental pH conditions.[2] Regarding photolysis, UV/Vis absorption spectra indicate no significant absorption between 290 and 700 nm, suggesting that direct photolysis in the environment is not a major degradation pathway.[1] Indirect photolysis, through reactions with photochemically generated reactive species like hydroxyl radicals, may contribute to its degradation in the atmosphere and sunlit surface waters, though specific rate constants are not available.

Biodegradation Pathway

While a specific metabolic pathway for 2-sec-butylcyclohexanone has not been fully elucidated, the microbial degradation of related cyclohexanone derivatives provides a strong basis for a proposed pathway. The initial step in the aerobic degradation of cyclohexanones is often catalyzed by a Baeyer-Villiger monooxygenase (BVMO).[3] This enzyme inserts an oxygen atom adjacent to the carbonyl group, forming a lactone. This is a key step in ring cleavage and subsequent metabolism.

A proposed biodegradation pathway for 2-sec-butylcyclohexanone is illustrated below.



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Proposed aerobic biodegradation pathway for 2-sec-butylcyclohexanone.

Experimental Protocols

Detailed experimental protocols for the cited biodegradation studies are not publicly available. However, the methodologies can be inferred from the OECD guidelines referenced.

OECD 301F: Ready Biodegradability - Manometric Respirometry Test

This test assesses the rapid biodegradability of a substance by measuring the oxygen consumed by microorganisms in a closed respirometer.

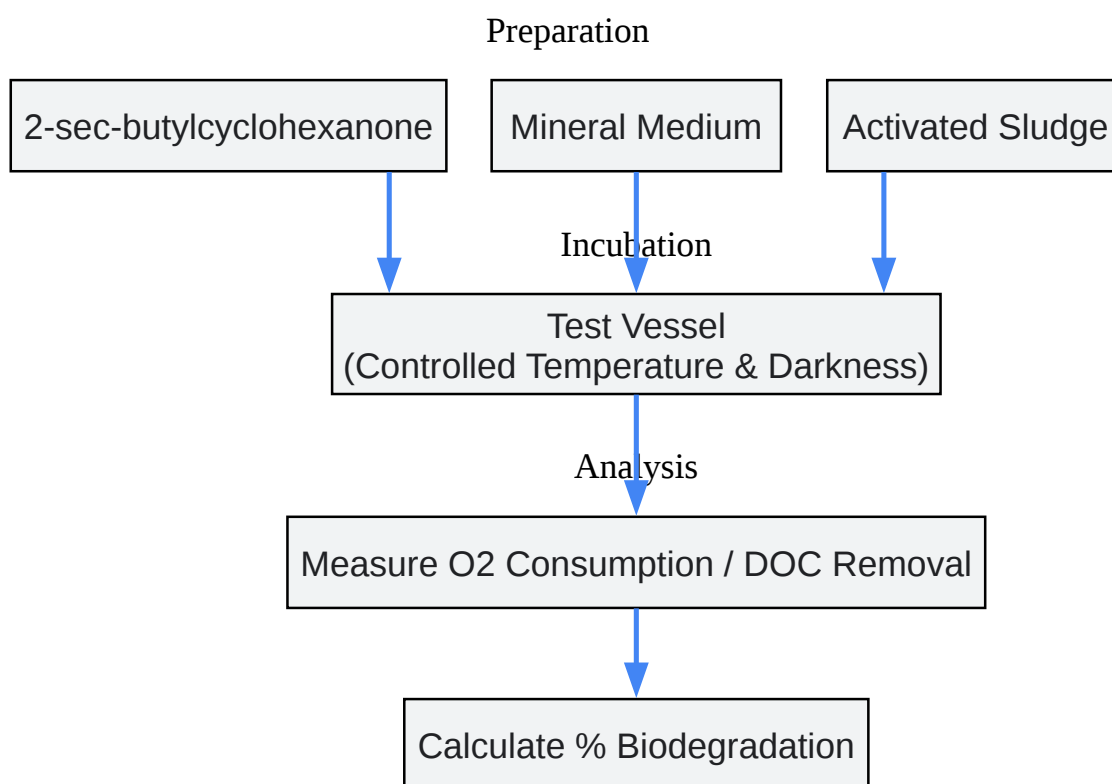
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Test Substance Concentration: A defined concentration of 2-sec-butylcyclohexanone is added to a mineral medium.
- Duration: 28 days.
- Measurement: The consumption of oxygen is measured over time and compared to the theoretical oxygen demand (ThOD).
- Pass Level: $\geq 60\%$ of ThOD within a 10-day window.

OECD 302C: Inherent Biodegradability - Modified MITI Test (II)

This test evaluates the ultimate biodegradability of a substance under favorable conditions with a high concentration of microorganisms.

- Inoculum: A higher concentration of activated sludge compared to ready biodegradability tests.
- Test Substance Concentration: A defined concentration of 2-sec-butylcyclohexanone.

- Duration: Typically 28 days.
- Measurement: Biodegradation is determined by measuring parameters such as dissolved organic carbon (DOC) removal or oxygen consumption.
- Pass Level: $\geq 70\%$ removal of DOC or $\geq 60\%$ of ThOD.



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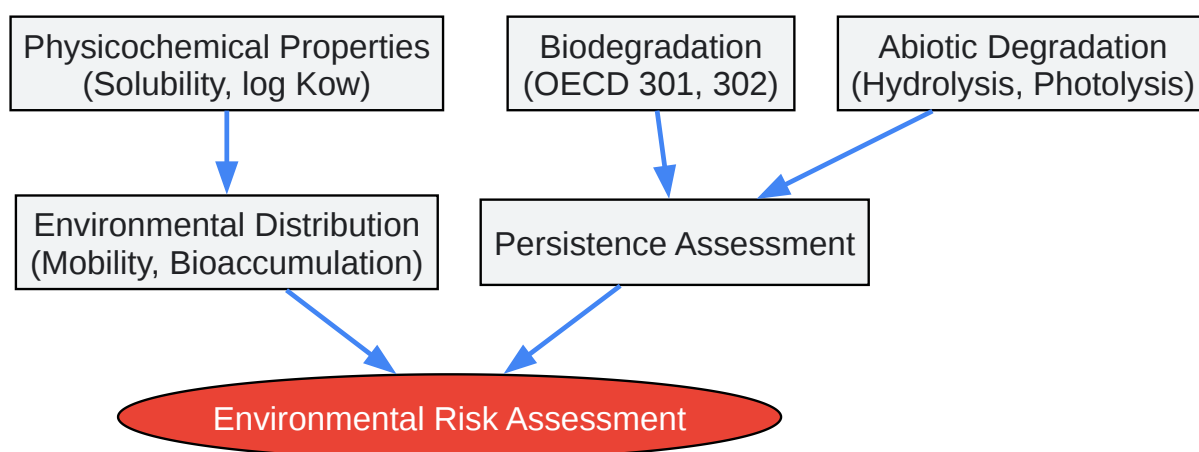
General experimental workflow for aerobic biodegradation testing.

Conclusion

Based on the available data, 2-sec-butylcyclohexanone is considered to be inherently biodegradable and is not expected to be persistent in the environment.^[1] Its potential for bioaccumulation is low. While it may show limited mobility in soil, further experimental data on its soil adsorption coefficient would be valuable for a more comprehensive risk assessment. The primary route of its environmental degradation is likely microbial, initiated by enzymatic

ring-opening, leading to metabolites that can be further mineralized. Overall, the current body of evidence suggests that 2-sec-butylcyclohexanone does not pose a significant environmental risk under current usage patterns.

Logical Relationship of Environmental Fate Assessment



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Logical flow for assessing the environmental fate of a chemical.

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